

Application Note and Protocol: Time-Kill Assay

Methodology for Antifungal Agent 49

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Compound of Interest

Compound Name: Antifungal agent 49

Cat. No.: B10857979

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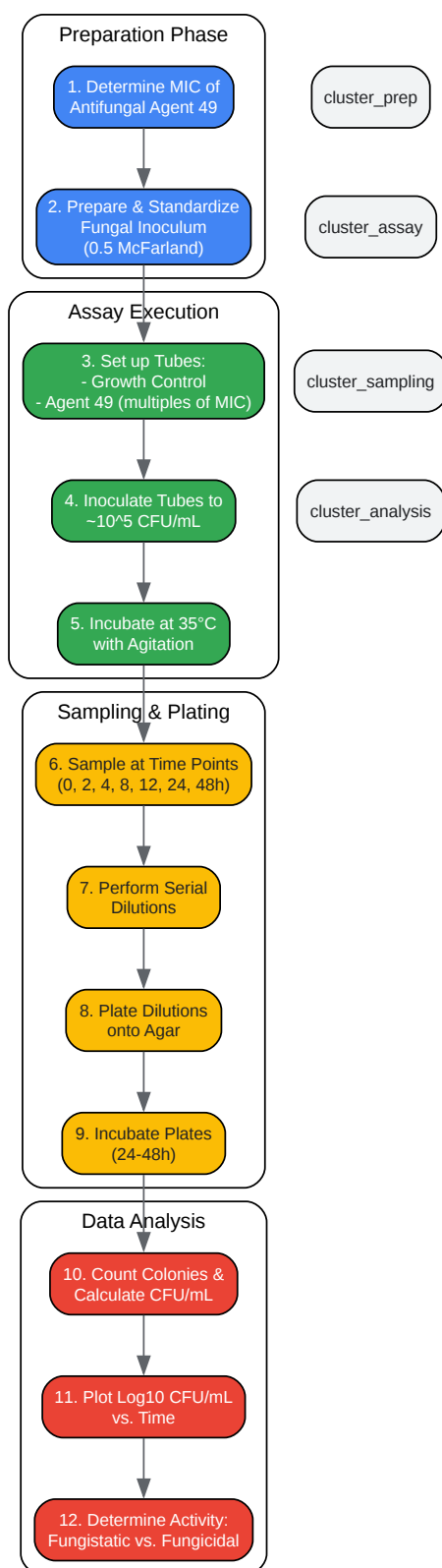
Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive guide to performing time-kill assays for novel antifungal compounds, exemplified by "**Antifungal Agent 49**." Time-kill assays are crucial in preclinical drug development for determining the pharmacodynamic properties of an antifungal agent, specifically its rate and extent of fungicidal or fungistatic activity. The following protocols are based on established methodologies and offer a standardized approach to assess the in vitro potency of new antifungal candidates.

Principle of the Time-Kill Assay

The time-kill assay is a dynamic method used to assess the microbicidal activity of an antimicrobial agent against a population of microorganisms over time. A standardized inoculum of a fungus is introduced into a growth medium containing an antifungal agent at a specific concentration (usually a multiple of its Minimum Inhibitory Concentration, MIC). At predetermined time intervals, aliquots are removed from the culture to quantify the number of viable fungal cells, typically expressed as Colony Forming Units per milliliter (CFU/mL).

The results are plotted as \log_{10} CFU/mL versus time. A fungicidal agent is generally defined as one that causes a ≥ 3 - \log_{10} (or 99.9%) reduction in CFU/mL from the starting inoculum.^{[1][2]} An agent that inhibits growth but does not cause this significant reduction is considered fungistatic. This assay provides critical information on the concentration-dependent and time-dependent killing kinetics of the drug.



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note and Protocol: Time-Kill Assay Methodology for Antifungal Agent 49]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10857979#antifungal-agent-49-time-kill-assay-methodology]

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